

# The Antimicrobial Spectrum of Nevadensin: A Technical Guide

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## Compound of Interest

Compound Name: *Nevadensin*

Cat. No.: *B1678647*

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## Abstract

**Nevadensin**, a naturally occurring flavonoid, has demonstrated a significant breadth of antimicrobial activity against a variety of pathogenic microorganisms. This technical guide provides a comprehensive overview of the antimicrobial spectrum of **Nevadensin**, consolidating available quantitative data on its efficacy, detailing the experimental protocols for its evaluation, and illustrating its known mechanisms of action. This document is intended to serve as a valuable resource for researchers and professionals in the fields of microbiology, natural product chemistry, and drug development.

## Introduction

**Nevadensin** (5,7-dihydroxy-6,8,4'-trimethoxyflavone) is a flavonoid that has been isolated from various plant species. Flavonoids as a class are well-recognized for their diverse pharmacological activities, including antimicrobial properties.<sup>[1]</sup> **Nevadensin**, in particular, has emerged as a compound of interest due to its potent activity against several bacterial and fungal species. This guide synthesizes the current scientific knowledge on the antimicrobial profile of **Nevadensin**, offering a detailed examination of its spectrum of activity and the molecular pathways it perturbs.

## Antibacterial Spectrum of Nevadensin

**Nevadensin** has exhibited notable activity against a range of Gram-positive and Gram-negative bacteria. The following tables summarize the quantitative data from various studies, primarily focusing on Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values.

**Table 1: Antibacterial Activity of Nevadensin against Gram-Positive Bacteria**

Bacterial Species	Strain	MIC (µg/mL)	MBC (µg/mL)	Reference
Streptococcus sanguinis	-	3750	15000	[2]
Streptococcus mutans	-	900	7200	[3]
Staphylococcus aureus	-	-	-	[4]
Methicillin-resistant Staphylococcus aureus (MRSA)	-	-	-	[4]
Bacillus subtilis	-	-	-	[4]
Mycobacterium tuberculosis	H37Ra	200	-	[5]
Mycobacterium tuberculosis	H37Rv	100	-	[5]

**Table 2: Antibacterial Activity of Nevadensin against Gram-Negative Bacteria**

Bacterial Species	Strain	MIC (µg/mL)	MBC (µg/mL)	Reference
Escherichia coli	-	200	-	[5]

## Antifungal Spectrum of Nevadensin

The antifungal activity of **Nevadensin** has been less extensively studied compared to its antibacterial properties. However, existing research indicates a selective spectrum of action.

**Table 3: Antifungal Activity of Nevadensin**

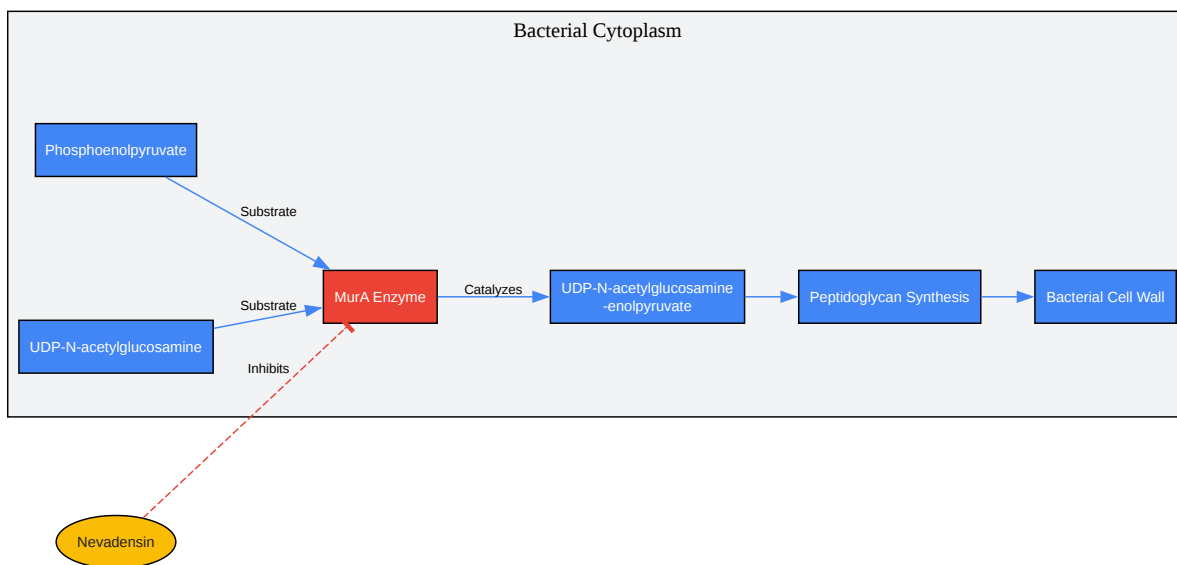
Fungal Species	Strain	MIC (µg/mL)	Activity	Reference
Alternaria solani	-	250	Inhibits growth	[5]
Candida albicans	-	-	Ineffective	[5]

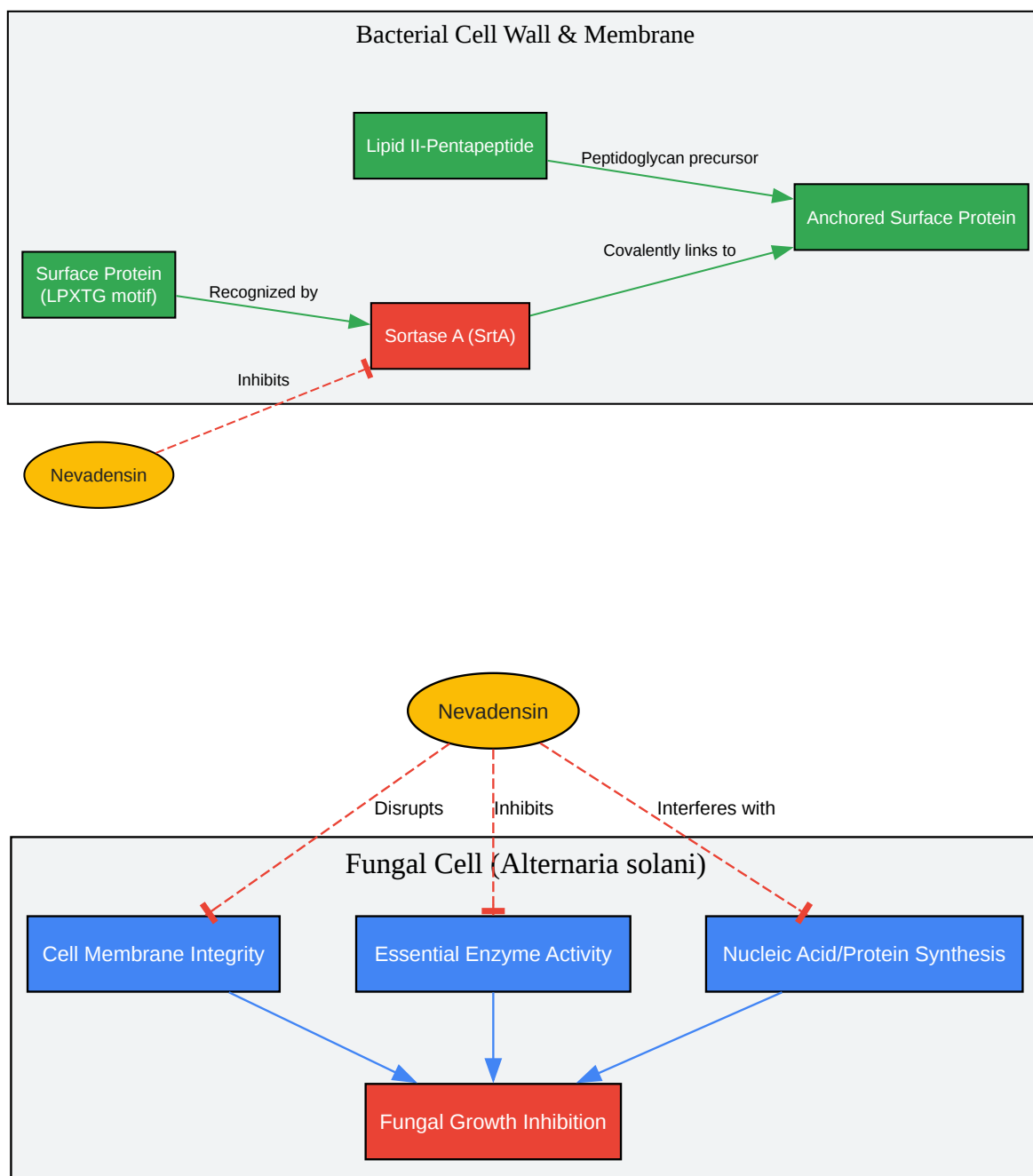
## Mechanisms of Antimicrobial Action

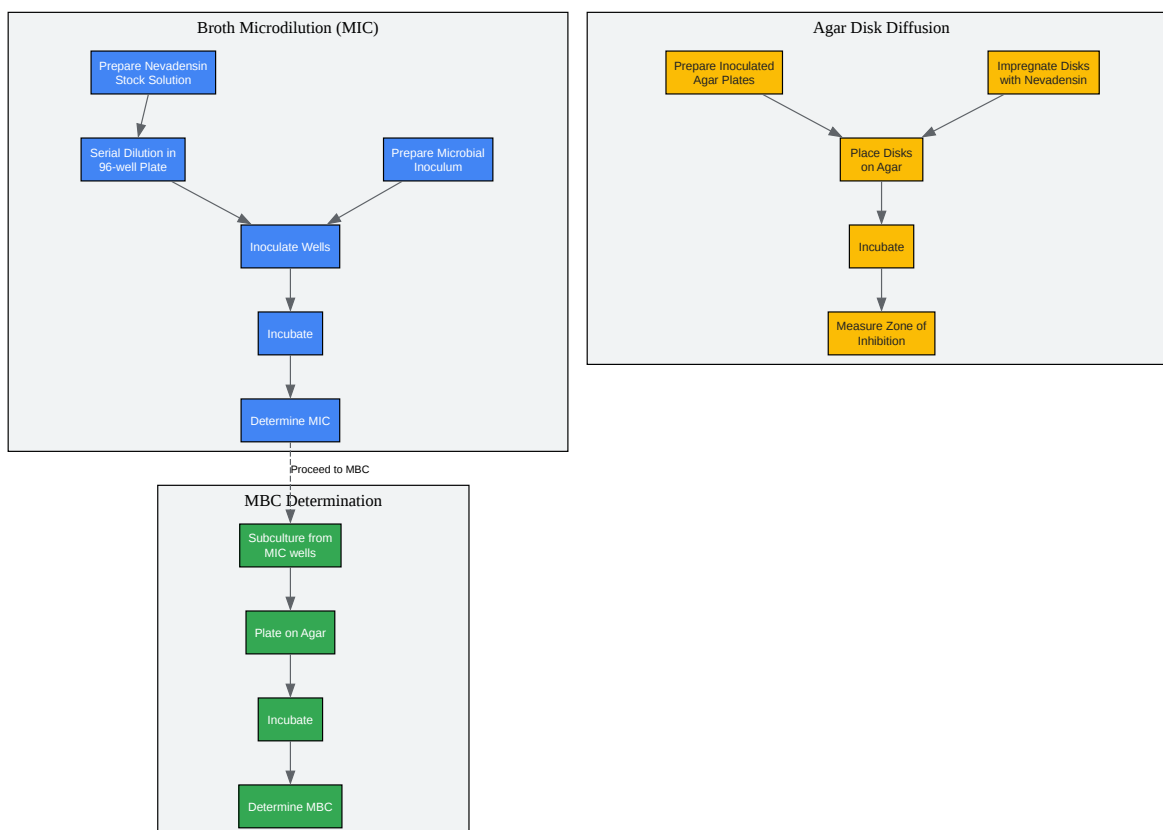
**Nevadensin** exerts its antimicrobial effects through the targeted inhibition of essential bacterial enzymes. The currently elucidated mechanisms primarily involve the disruption of cell wall synthesis and protein anchoring in Gram-positive bacteria.

### Inhibition of MurA Enzyme in Streptococcus sanguinis

In *Streptococcus sanguinis*, **Nevadensin** has been shown to inhibit the MurA enzyme.[2] MurA is a key enzyme in the initial stages of peptidoglycan biosynthesis, a critical component of the bacterial cell wall.[6] By inhibiting MurA, **Nevadensin** disrupts cell wall formation, leading to compromised cell integrity and ultimately, cell death.[2][6]







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